

Tyrosinase-IN-37 chemical structure and properties

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Compound of Interest		
Compound Name:	Tyrosinase-IN-37	
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An In-depth Technical Guide to Tyrosinase-IN-37

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tyrosinase-IN-37, also identified as Compound 3c, is a potent inhibitor of the tyrosinase enzyme. With a molecular formula of C12H12N6S and a molecular weight of 272.33 g/mol, this compound demonstrates significant potential for applications in fields where the modulation of melanin production is of interest, such as in cosmetics for skin lightening and in medicine for treating hyperpigmentation disorders. This document provides a comprehensive overview of the chemical structure, properties, and inhibitory activity of **Tyrosinase-IN-37**, including detailed experimental protocols for its characterization.

Chemical Structure and Properties

Tyrosinase-IN-37 is a synthetic compound with a well-defined chemical structure. Its identity is confirmed by its Chemical Abstracts Service (CAS) registry number: 1899025-43-4.

Chemical Identifiers



Identifier	Value
IUPAC Name	4-(6-phenyl-7H-[1][2][3]triazolo[3,4-b][1][3] [4]thiadiazin-3-yl)aniline
SMILES	C1=CC=C(C=C1)C2=NN=C3N=C(S/C3=N/2)C4 =CC=C(C=C4)N
Molecular Formula	C12H12N6S
Molecular Weight	272.33 g/mol
CAS Number	1899025-43-4

Physicochemical Properties

Quantitative data regarding the physicochemical properties of **Tyrosinase-IN-37**, such as solubility, melting point, and stability, are not yet extensively documented in publicly available literature. Researchers are advised to determine these parameters empirically based on their specific experimental needs.

Biological Activity: Tyrosinase Inhibition

Tyrosinase-IN-37 has been identified as a highly effective inhibitor of tyrosinase, the key enzyme responsible for melanin biosynthesis.[5]

Inhibitory Potency

The inhibitory activity of **Tyrosinase-IN-37** has been quantified, demonstrating superior potency compared to kojic acid, a commonly used tyrosinase inhibitor.

Compound	IC50 (μM)
Tyrosinase-IN-37	1.02[5]
Kojic Acid	14.74[5]

The IC50 value represents the concentration of the inhibitor required to reduce the activity of the tyrosinase enzyme by 50%. The significantly lower IC50 of **Tyrosinase-IN-37** indicates that



it is approximately 14 times more potent than kojic acid in inhibiting tyrosinase activity in vitro. [5]

Experimental Protocols

The following section details the methodologies for key experiments related to the evaluation of **Tyrosinase-IN-37**.

Mushroom Tyrosinase Inhibition Assay (In Vitro)

This assay is a standard method for determining the inhibitory effect of a compound on mushroom tyrosinase activity, using L-DOPA as a substrate.

Materials:

- Mushroom Tyrosinase (e.g., from Agaricus bisporus)
- L-3,4-dihydroxyphenylalanine (L-DOPA)
- Phosphate Buffer (e.g., 0.1 M, pH 6.8)
- Tyrosinase-IN-37 (or other test compounds)
- Kojic acid (as a positive control)
- 96-well microplate
- Microplate reader capable of measuring absorbance at 475 nm

Procedure:

- Preparation of Solutions:
 - Prepare a stock solution of mushroom tyrosinase in phosphate buffer. The final concentration in the assay will typically be around 250 U/mL.[6]
 - Prepare a stock solution of L-DOPA in phosphate buffer (e.g., 1 mM).[6]



 Prepare stock solutions of Tyrosinase-IN-37 and kojic acid in a suitable solvent (e.g., DMSO) and then dilute to various concentrations with phosphate buffer.

Assay Protocol:

- In a 96-well plate, add 40 μL of the test compound solution (or positive control) at various concentrations.[6]
- Add 80 μL of the L-DOPA solution to each well.[6]
- Initiate the reaction by adding 40 μL of the mushroom tyrosinase solution to each well.[6]
- Incubate the plate at a controlled temperature (e.g., 37°C) for a specific time (e.g., 15 minutes).
- Measure the absorbance of the resulting dopachrome at 475 nm using a microplate reader.[6]
- A control reaction should be run without any inhibitor.

Calculation of Inhibition:

- The percentage of tyrosinase inhibition is calculated using the following formula: Inhibition
 (%) = [1 (Asample / Acontrol)] × 100[6] where Asample is the absorbance of the reaction with the test compound and Acontrol is the absorbance of the control reaction.
- The IC50 value is determined by plotting the percentage of inhibition against the inhibitor concentration and fitting the data to a dose-response curve.

Cellular Tyrosinase Activity and Melanin Content Assay in B16F10 Melanoma Cells

This cell-based assay evaluates the effect of a compound on tyrosinase activity and melanin production in a cellular context.

Materials:

B16F10 murine melanoma cells



- Cell culture medium (e.g., DMEM with fetal bovine serum)
- α -Melanocyte-stimulating hormone (α -MSH) to stimulate melanogenesis
- Tyrosinase-IN-37 (or other test compounds)
- Arbutin (as a positive control)
- Lysis buffer (e.g., 1 N NaOH with 10% DMSO)
- L-DOPA solution (1 mM)

Procedure:

- Cell Culture and Treatment:
 - Culture B16F10 cells in a suitable culture medium.
 - Pre-treat the cells with α-MSH (e.g., 200 nM) for 24 hours to induce melanogenesis.
 - Incubate the stimulated cells with various concentrations of Tyrosinase-IN-37 or a positive control for a further 48 hours.
- · Measurement of Melanin Content:
 - After treatment, lyse the cells in the lysis buffer at 60°C for 1 hour.
 - Measure the absorbance of the cell lysates at 405 nm to quantify the melanin content.
- Measurement of Intracellular Tyrosinase Activity:
 - Prepare cell lysates from the treated cells.
 - Incubate the cell lysates with L-DOPA (1 mM) at 37°C for 1 hour.[6]
 - Measure the absorbance at 475 nm to determine the tyrosinase activity.

Mechanism of Action and Signaling Pathways



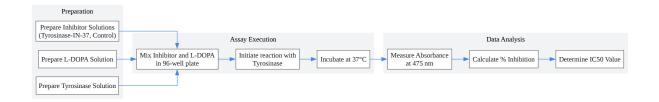
The precise mechanism of action for **Tyrosinase-IN-37** (e.g., competitive, non-competitive, or mixed-type inhibition) has not been explicitly detailed in the currently available literature. Further kinetic studies are required to elucidate its mode of inhibition.

Similarly, the specific effects of **Tyrosinase-IN-37** on cellular signaling pathways that regulate melanogenesis, such as the cAMP/PKA/CREB/MITF pathway, have not yet been reported.

Synthesis

A detailed, step-by-step synthesis protocol for **Tyrosinase-IN-37** is not readily available in the public domain. The synthesis of related triazolothiadiazine derivatives often involves multi-step reactions starting from commercially available reagents. Researchers interested in synthesizing this compound would need to refer to specialized organic chemistry literature or patents that describe the synthesis of similar chemical scaffolds.

Visualizations General Workflow for Tyrosinase Inhibition Assay

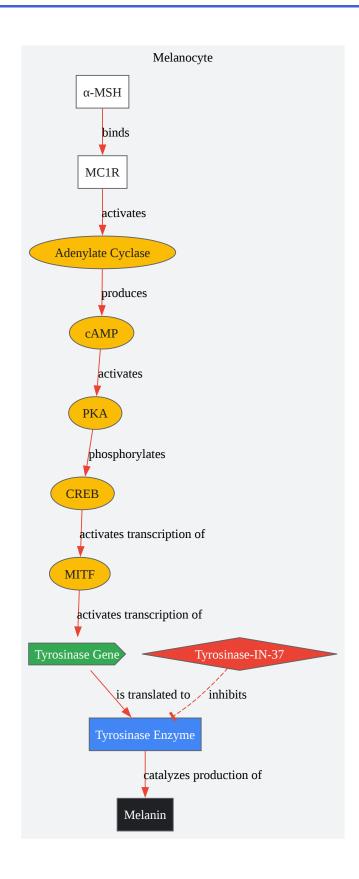


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Caption: Workflow for the in vitro tyrosinase inhibition assay.

Simplified Melanogenesis Signaling Pathway





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Caption: Simplified signaling pathway of melanogenesis and the inhibitory point of **Tyrosinase-IN-37**.

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